

Sample preparation for bromopropylate analysis in honey and beeswax

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Compound of Interest

Compound Name: Bromopropylate

Cat. No.: B1667929

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Application Note: Analysis of Bromopropylate in Honey and Beeswax

Introduction

Bromopropylate is a lipophilic acaricide that has been used by beekeepers to control the Varroa mite.[1] Due to its persistence and potential to accumulate in hive products, regulatory bodies in many countries have established Maximum Residue Limits (MRLs) for **bromopropylate** in honey to ensure consumer safety.[2] The analysis of **bromopropylate** residues in complex matrices like honey and beeswax presents analytical challenges due to the low concentration of the analyte and the presence of interfering substances. This application note provides detailed protocols for the sample preparation of honey and beeswax for the determination of **bromopropylate** residues using chromatographic techniques. The methods described include liquid-liquid extraction, solid-phase extraction (SPE), and the QuEChERS (Quick, Easy, Cheap, Effective, Rugged, and Safe) method.

Overview of Analytical Methods

The determination of **bromopropylate** in honey and beeswax typically involves extraction of the analyte from the matrix, a clean-up step to remove interfering compounds, and subsequent analysis by gas chromatography (GC) or liquid chromatography (LC). Gas chromatography with an electron capture detector (GC-ECD) is a common technique due to its high sensitivity to halogenated compounds like **bromopropylate**. [3][4] Gas chromatography coupled with mass

spectrometry (GC-MS) provides higher selectivity and confirmation of the analyte's identity.[5]
[6] High-performance liquid chromatography (HPLC) coupled with a photodiode array detector or mass spectrometry (LC-MS) can also be employed.[2]

Quantitative Data Summary

The following tables summarize the performance data for various sample preparation methods for the analysis of **bromopropylate** in honey and beeswax.

Table 1: Performance Data for **Bromopropylate** Analysis in Honey

Method	Spiking Level (µg/kg)	Recovery (%)	Limit of Detection (LOD) (µg/kg)	Limit of Quantification (LOQ) (µg/kg)	Reference
Reversed-Phase Extraction	400	99.6	2.5 (absolute pg)	Not Reported	[4]
Dissolution and Column Cleanup	Not Reported	Not Reported	20	Not Reported	[3]
Acetonitrile Extraction	50	67-88	< 0.2 (ng injected)	< 1.8 (ng injected)	[2]
QuEChERS	Not Reported	71-119	3-6	Not Reported	[7]
Fumigation Study	Not Reported	Not Reported	1	Not Reported	[8]

Table 2: Performance Data for **Bromopropylate** Analysis in Beeswax

Method	Spiking Level (mg/kg)	Recovery (%)	Limit of Detection (LOD) (mg/kg)	Limit of Quantification (LOQ) (mg/kg)	Reference
Hexane Extraction	0.05-20	78-93	0.04	Not Reported	[1]
Liquid-Liquid Extraction & SPE	0.5 and 5	~100	Not Reported	Not Reported	[9]
Solvent Extraction with Acetonitrile	Not Reported	90-108	Not Reported	0.005-0.01	[6]
Fumigation Study	Not Reported	Not Reported	0.3	Not Reported	[8]

Experimental Protocols

Protocol 1: Sample Preparation of Honey using Reversed-Phase Extraction

This protocol is based on the method described by van Rillaer & Beernaert (1989).[\[4\]](#)

Materials:

- Honey sample
- Octadecyl (C18) sorbent
- Solvents for elution (not specified in abstract)
- Fused silica capillary column (CP Sil 5 CB) for GC-ECD analysis

Procedure:

- Accurately weigh a representative sample of honey.
- Dissolve the honey sample in water.
- Perform a reversed-phase extraction using an octadecyl sorbent.
- Elute the **bromopropylate** from the sorbent.
- Analyze the eluate by gas chromatography with electron-capture detection (GC-ECD).

Protocol 2: Sample Preparation of Beeswax using Liquid-Liquid Extraction and Solid-Phase Extraction

This protocol is based on the method described for the analysis of lipophilic pesticides in beeswax.^[9]

Materials:

- Beeswax sample
- Acetonitrile
- Polymeric SPE cartridges
- ODS (C18) SPE cartridges (for non-bleached beeswax)
- Solvents for elution

Procedure:

- Accurately weigh 1 g of the beeswax sample.
- Perform a liquid-liquid extraction with acetonitrile.
- For bleached beeswax, proceed directly to the polymeric SPE cartridge cleanup.
- For non-bleached beeswax, first, perform a cleanup step using an ODS (C18) cartridge, followed by the polymeric cartridge.

- Elute the **bromopropylate** from the SPE cartridge.
- Analyze the eluate by gas chromatography-electron-capture detection (GC-ECD). A matrix-matched calibration is recommended for accurate quantification.

Protocol 3: Modified QuEChERS Method for Honey

This protocol is a general representation of a modified QuEChERS method for honey, as several variations exist.^{[7][10][11][12]}

Materials:

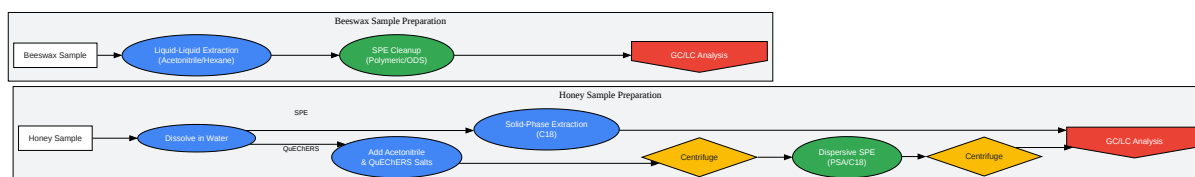
- Honey sample (5 g)
- Water (10 mL)
- Acetonitrile (10 mL)
- QuEChERS extraction salts (e.g., MgSO₄, NaCl, sodium citrate)
- Dispersive SPE (d-SPE) sorbents (e.g., PSA, C18, MgSO₄)
- 50 mL centrifuge tubes
- 15 mL centrifuge tubes

Procedure:

- Weigh 5 g of honey into a 50 mL centrifuge tube.
- Add 10 mL of water and vortex to dissolve the honey.
- Add 10 mL of acetonitrile and the QuEChERS extraction salts.
- Shake vigorously for 1 minute and then centrifuge.
- Take an aliquot of the acetonitrile supernatant and transfer it to a 15 mL d-SPE tube.
- Vortex for 30 seconds and then centrifuge.

- The cleaned-up extract is then ready for analysis by GC-MS or LC-MS/MS.

Workflow Diagrams



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Caption: General workflows for honey and beeswax sample preparation.

Conclusion

The selection of an appropriate sample preparation method for the analysis of **bromopropylate** in honey and beeswax depends on the specific laboratory capabilities, desired sensitivity, and the nature of the samples. For honey, modified QuEChERS methods offer a rapid and effective approach, while for the more complex beeswax matrix, a combination of liquid-liquid extraction and solid-phase extraction is often necessary to achieve adequate cleanup. The protocols and performance data presented in this application note provide a valuable resource for researchers and analytical chemists involved in the monitoring of pesticide residues in bee products.

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